

Technical Guide: Biochemical Applications of Z-LEU-PHE-OH

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Compound of Interest

Compound Name: Z-LEU-PHE-OH

Cat. No.: B8576446

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Executive Summary

Z-LEU-PHE-OH (N-Benzoyloxycarbonyl-L-Leucyl-L-Phenylalanine) is a hydrophobically modified dipeptide derivative serving two distinct but critical roles in modern biochemistry: as a specific substrate for metalloproteases (specifically Carboxypeptidase A) and as a supramolecular building block for self-assembling hydrogels.^[1]

This guide provides a technical deep-dive into its utility, moving beyond simple catalog definitions to explore the mechanistic causality of its applications. It is designed for researchers optimizing enzyme kinetic assays or developing peptide-based drug delivery systems.

Part 1: Chemical Profile & Physicochemical Properties

Before integrating **Z-LEU-PHE-OH** into experimental workflows, its physicochemical behavior must be understood. The N-terminal Benzoyloxycarbonyl (Z or Cbz) group confers significant hydrophobicity, altering its solubility and interaction with enzyme active sites compared to the free dipeptide.

Property	Specification
Chemical Name	N-(Carbobenzyloxy)-L-leucyl-L-phenylalanine
CAS Number	6401-63-4
Molecular Formula	C ₂₃ H ₂₈ N ₂ O ₅
Molecular Weight	412.48 g/mol
Solubility	Soluble in organic solvents (DMSO, DMF, Ethanol). Low solubility in water; requires pH adjustment (alkaline) or co-solvents.
pKa (approx)	~3.5 (C-terminal carboxylic acid)
Stability	Stable at room temperature as a solid. Hydrolyzes in strong acid/base or presence of peptidases.

Part 2: Enzymology – Carboxypeptidase A (CPA) Substrate[2]

The primary biochemical application of **Z-LEU-PHE-OH** is as a substrate for Carboxypeptidase A (CPA) (EC 3.4.17.1).

Mechanism of Action

CPA is a zinc-dependent exopeptidase that hydrolyzes the C-terminal peptide bond of proteins and peptides. It exhibits a strong specificity for substrates with:

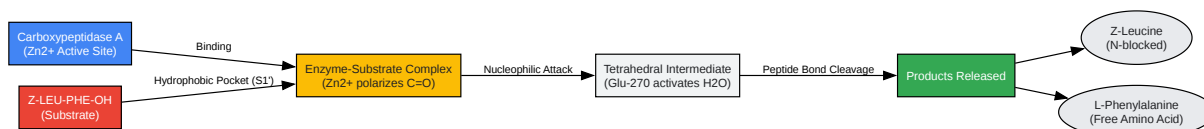
- Aromatic or bulky aliphatic C-terminal residues (Phenylalanine in this case).
- A free C-terminal carboxylate (present in Z-LEU-PHE-OH).
- A blocked N-terminus (The Z-group prevents aminopeptidase degradation and mimics the interior of a protein chain).

The **Z-LEU-PHE-OH** molecule binds to the CPA active site where the Zinc ion coordinates with the carbonyl oxygen of the scissile bond (between Leu and Phe) and the side chain of Glu-270

acts as a general base to activate a water molecule for nucleophilic attack.

Visualization: CPA Hydrolysis Pathway

The following diagram illustrates the logical flow of the enzymatic cleavage.



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Caption: Mechanistic pathway of **Z-LEU-PHE-OH** hydrolysis by Carboxypeptidase A, highlighting the cleavage into Z-Leucine and L-Phenylalanine.

Experimental Protocol: CPA Activity Assay

While Hippuryl-L-Phe is the historical standard, **Z-LEU-PHE-OH** offers distinct kinetic insights due to the bulky Z-group. The following protocol uses UV spectrophotometry to monitor hydrolysis.

Objective: Determine CPA activity by monitoring the cleavage of **Z-LEU-PHE-OH**.

Reagents:

- Assay Buffer: 25 mM Tris-HCl, 500 mM NaCl, pH 7.5.
- Substrate Solution: 1.0 mM **Z-LEU-PHE-OH** in 10% DMSO/Buffer (Dissolve in minimal DMSO first, then dilute).
- Enzyme Solution: Bovine Pancreatic CPA (diluted to ~1-5 units/mL in cold 10% LiCl or NaCl).

Workflow:

- Blanking: Set spectrophotometer to 254 nm. Blank with substrate solution (minus enzyme).

- Equilibration: Pipette 2.9 mL of Substrate Solution into a quartz cuvette. Equilibrate to 25°C for 3 minutes.
- Initiation: Add 0.1 mL of Enzyme Solution. Mix by inversion immediately.
- Measurement: Record absorbance change () for 3–5 minutes.
 - Note: Cleavage of the peptide bond results in a differential absorbance spectrum.
- Calculation:

(Where

is the millimolar extinction coefficient difference; typically determined empirically for Z-peptides, or use HPLC to quantify released Phe for absolute accuracy).

Part 3: Supramolecular Chemistry – Hydrogel Formation[3][4]

Beyond enzymology, **Z-LEU-PHE-OH** is a potent low-molecular-weight gelator (LMWG). The combination of the aromatic Z-group, the hydrophobic Leucine isobutyl side chain, and the Phenylalanine benzyl ring drives self-assembly via

stacking and hydrophobic interactions.

Application in Drug Delivery

These hydrogels are biocompatible and can encapsulate hydrophobic drugs (e.g., Curcumin, Doxorubicin). The gelation is often pH-reversible, making it an excellent candidate for controlled release systems.

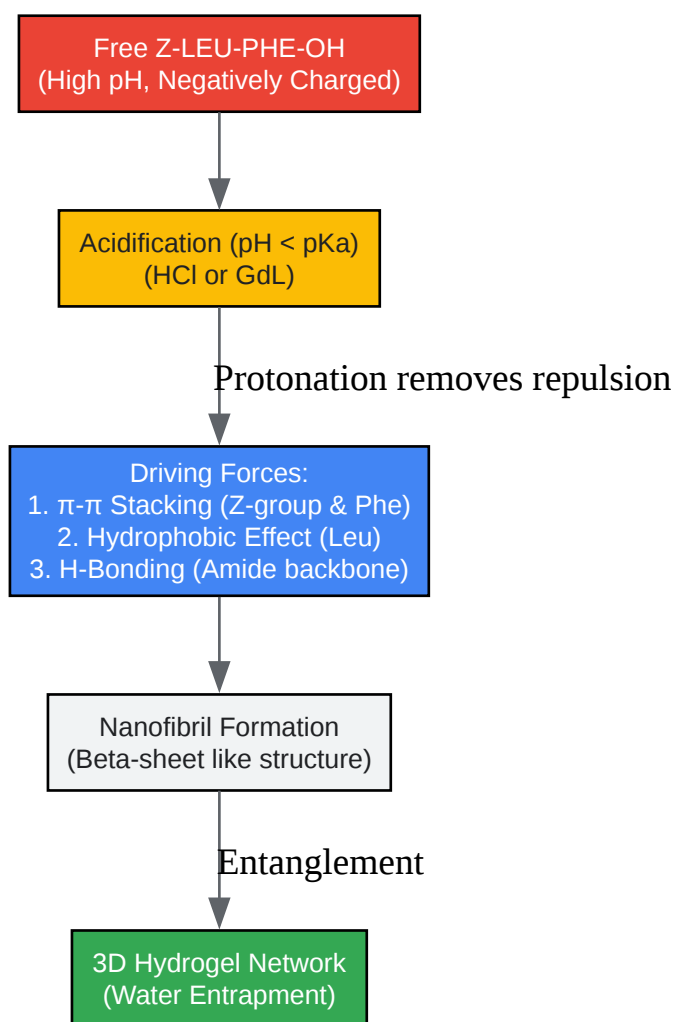
Protocol: pH-Switch Self-Assembly

This method avoids organic solvents, making the resulting gel suitable for cell culture or in vivo studies.

- Preparation: Weigh 5–10 mg of **Z-LEU-PHE-OH**.

- Solubilization: Add 0.5 mL of deionized water. Add 1M NaOH dropwise (approx 1-2 equivalents) until the peptide dissolves completely (Solution becomes clear, pH ~10-11).
- Gelation Trigger:
 - Method A (Fast): Add 1M HCl dropwise until pH reaches ~5-6.
 - Method B (Homogeneous): Add Glucono-
-lactone (GdL).^[2] GdL hydrolyzes slowly to gluconic acid, lowering the pH uniformly to induce stable, transparent hydrogel formation over 1-2 hours.
- Verification: Invert the vial. If the substance does not flow, a self-supporting hydrogel has formed.

Visualization: Self-Assembly Logic



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Caption: The pH-triggered self-assembly mechanism of **Z-LEU-PHE-OH** into a supramolecular hydrogel.

Part 4: Synthesis Precursor Role

Z-LEU-PHE-OH is frequently cited as an intermediate in the synthesis of protease inhibitors. It is the direct precursor to:

- Z-Leu-Phe-CHO (Aldehyde): A potent transition-state inhibitor for Serine Proteases (like Chymotrypsin and Cathepsin G).
- Z-Leu-Phe-CMK (Chloromethylketone): An irreversible alkylating inhibitor for similar enzymes.

Researchers studying Cathepsin G often use the aldehyde derivative. If using **Z-LEU-PHE-OH** in this context, it serves as a competitive inhibitor (albeit weaker than the aldehyde) or a substrate for specificity profiling.

References

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